

Application of 1,4-Butanedi ammonium in Hybrid Halide Perovskites: Application Notes and Protocols

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Compound of Interest

Compound Name: *1,4-Butanedi ammonium*

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Introduction

1,4-Butanedi ammonium (BDA) is a linear diammonium cation that has emerged as a critical component in the engineering of stable and efficient hybrid halide perovskite materials. Its primary applications are as a large spacer cation in the formation of two-dimensional (2D) and quasi-2D perovskites, and as a passivating agent for three-dimensional (3D) perovskite films. The incorporation of BDA has been demonstrated to significantly enhance the photothermal and environmental stability of perovskite solar cells (PSCs), mitigate defects, and improve overall device performance. This document provides detailed application notes and experimental protocols for the use of **1,4-butanedi ammonium diiodide** (BDAI₂) in hybrid halide perovskite research and development.

Key Applications of 1,4-Butanedi ammonium in Perovskites

- **Spacer Cation in 2D and Quasi-2D Perovskites:** BDA cations act as insulating organic layers that separate the inorganic lead-halide octahedral sheets in 2D perovskite structures. This leads to the formation of Dion-Jacobson (DJ) phase perovskites, which exhibit improved stability compared to their 3D counterparts.^[1] The general formula for these layered perovskites is (BDA)(A)n-1PbnI3n+1, where 'A' is a small monovalent cation (e.g.,

methylammonium (MA) or formamidinium (FA) and 'n' is the number of inorganic layers.

However, the formation of phase-pure 2D perovskites with $n > 1$ using BDA has been shown to be challenging.[2][3]

- **Passivating Agent in 3D Perovskites:** When added in small quantities to the precursor solution of 3D perovskites, BDAl_2 can effectively passivate defects at the grain boundaries and on the surface of the perovskite film.[2] This passivation reduces non-radiative recombination, leading to improved charge carrier lifetimes and higher open-circuit voltages (V_{oc}) in perovskite solar cells.
- **Formation of 2D Capping Layers:** A thin layer of a BDA-based 2D perovskite can be formed on top of a 3D perovskite film. This 2D capping layer acts as a protective barrier against moisture and thermal stress, enhancing the long-term stability of the device.[4] The hydrophobic nature of the butanediammonium cation contributes to this improved water resistance.[4]

Quantitative Data on Performance Enhancement

The incorporation of **1,4-butanediammonium** diiodide has a significant impact on the performance and stability of perovskite solar cells. The following tables summarize key quantitative data from various studies.

Table 1: Effect of BDAl_2 Additive on 3D Perovskite Solar Cell Performance

Perovskite e Composition	BDAI ₂ Concentration (mol% wrt Pb)	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	Power Conversion Efficiency (PCE) (%)	Reference
MA0.15FA 0.85PbI ₃	0	1.05	23.5	75.1	18.5	[2]
MA0.15FA 0.85PbI ₃	0.5	1.08	23.6	76.5	19.5	[2]
MA0.15FA 0.85PbI ₃	1.0	1.07	23.4	75.8	19.0	[2]
FA0.85Cs0 .15PbI ₃	0	1.09	24.1	77.2	20.3	[2]
FA0.85Cs0 .15PbI ₃	1.0	1.12	24.3	78.9	21.5	[2]
Sn-Pb Alloyed Perovskite	Small amount	-	-	80	19.02	[5]
3D Perovskite	2D Capping Layer	-	-	-	20.32	[4]

Table 2: Stability of Perovskite Solar Cells with BDAI₂

Perovskite System	Stress Condition	Duration	Initial PCE	PCE Retention	Reference
3D Perovskite (Control)	1 sun, 65 °C	170 h	-	Deteriorated	[2]
3D Perovskite with BDAl_2	1 sun, 65 °C	400 h	-	50-80%	[2] [3]
(BDA)0.8(PE A_2)0.2 MA_4Pb 5X_{16} (encapsulate d)	Ambient air, $40 \pm 5\%$ RH	500 h	17.21%	>95%	[6] [7]
(BDA)0.8(PE A_2)0.2 MA_4Pb 5X_{16} (encapsulate d)	Nitrogen, 60 °C	100 h	17.21%	>75%	[6] [7]

Experimental Protocols

Protocol 1: Synthesis of 1,4-Butanediammonium Diiodide (BDAl_2)

This protocol describes the synthesis of the BDAl_2 precursor salt.

Materials:

- 1,4-Diaminobutane
- Hydroiodic acid (HI)
- Ethanol
- Diethyl ether

- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve a known amount of 1,4-diaminobutane in ethanol.
- Slowly add a stoichiometric amount of hydroiodic acid to the solution while stirring.
- Continue stirring the reaction mixture at room temperature for several hours.
- Remove the solvent using a rotary evaporator to obtain the crude product.
- Wash the crude product with diethyl ether to remove any unreacted starting materials.
- Dry the purified BDAl_2 powder under vacuum.

Protocol 2: Fabrication of 3D Perovskite Solar Cells with BDAl_2 as a Passivating Additive

This protocol details the fabrication of a standard n-i-p planar perovskite solar cell using BDAl_2 as an additive in the perovskite precursor solution.

Materials and Equipment:

- FTO-coated glass substrates
- Zinc powder and HCl for etching
- Detergent, deionized water, acetone, isopropanol for cleaning
- Compact TiO_2 precursor solution (e.g., titanium diisopropoxide bis(acetylacetone) in isopropanol)
- Perovskite precursor solution (e.g., 1.3 M $\text{FA}_{0.85}\text{Cs}_{0.15}\text{PbI}_3$ in DMF:DMSO 4:1 v/v)

- BAI_2 stock solution in DMF:DMSO
- Spiro-OMeTAD solution for Hole Transport Layer (HTL)
- Chlorobenzene (anti-solvent)
- Gold or Silver for top electrode
- Spin coater
- Hotplate
- Thermal evaporator
- Solar simulator and I-V measurement system

Procedure:

- Substrate Preparation:
 - Pattern the FTO-coated glass substrates using zinc powder and HCl.
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes before use.
- Electron Transport Layer (ETL) Deposition:
 - Deposit a compact TiO_2 layer onto the FTO substrate by spin coating the precursor solution at 3000 rpm for 30 seconds, followed by annealing at 500°C for 30 minutes.
- Perovskite Layer Deposition:
 - Prepare the 3D perovskite precursor solution (e.g., 1.3 M $\text{FA}_{0.85}\text{Cs}_{0.15}\text{PbI}_3$).
 - Add the desired amount of BAI_2 (e.g., 0.5 to 1.0 mol% with respect to Pb) to the perovskite precursor solution.

- In an inert atmosphere (e.g., a nitrogen-filled glovebox), spin coat the perovskite solution onto the TiO₂ layer at 6000 rpm for 30 seconds.
- During the spin coating, at the 5th second, dropwise add chlorobenzene as an anti-solvent.
- Anneal the film at 125°C for 20 minutes.
- Hole Transport Layer (HTL) Deposition:
 - Dissolve Spiro-OMeTAD and additives (e.g., Li-TFSI, tBP) in chlorobenzene.
 - Spin coat the HTL solution onto the perovskite layer at 4000 rpm for 30 seconds.
- Electrode Deposition:
 - Deposit an 80-100 nm thick gold or silver top electrode by thermal evaporation through a shadow mask.
- Characterization:
 - Measure the current-voltage (J-V) characteristics of the completed device under simulated AM 1.5G solar illumination.

Protocol 3: Formation of a 2D BDA-based Capping Layer on a 3D Perovskite Film

This protocol describes the post-treatment of a 3D perovskite film to form a 2D capping layer.

Procedure:

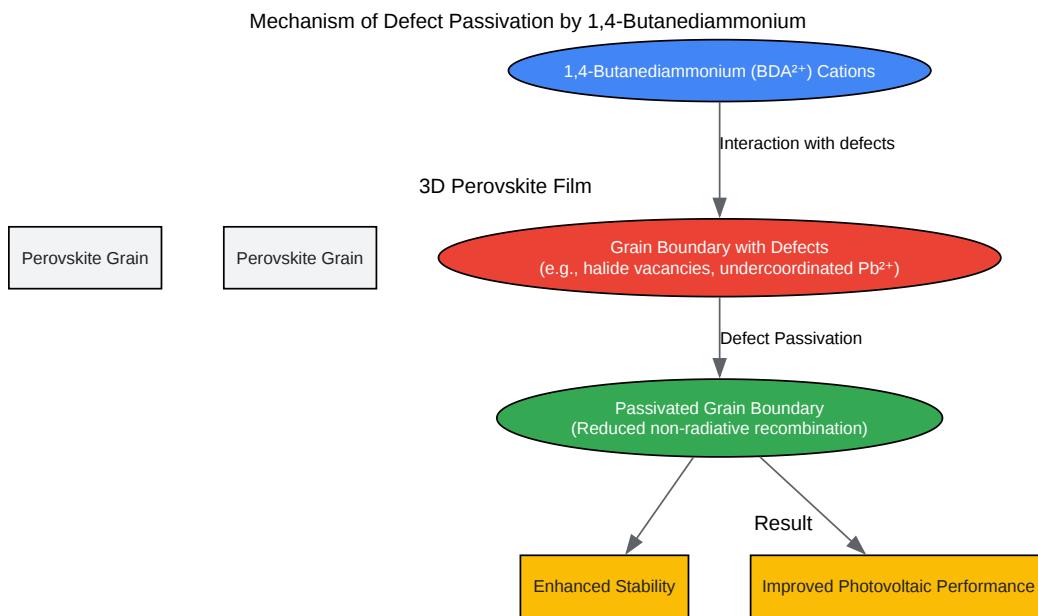
- Fabricate the 3D perovskite film as described in Protocol 2, steps 1-3.
- Prepare a dilute solution of BDAI₂ in isopropanol (e.g., 1-5 mg/mL).
- Spin coat the BDAI₂ solution onto the 3D perovskite film at 4000 rpm for 30 seconds.
- Anneal the film at 100°C for 10 minutes.

- Proceed with the deposition of the HTL and top electrode as described in Protocol 2.

Visualizations

Defect Passivation Mechanism by BDA

The following diagram illustrates the proposed mechanism by which BDA cations passivate defects at the grain boundaries and surface of a 3D perovskite film.



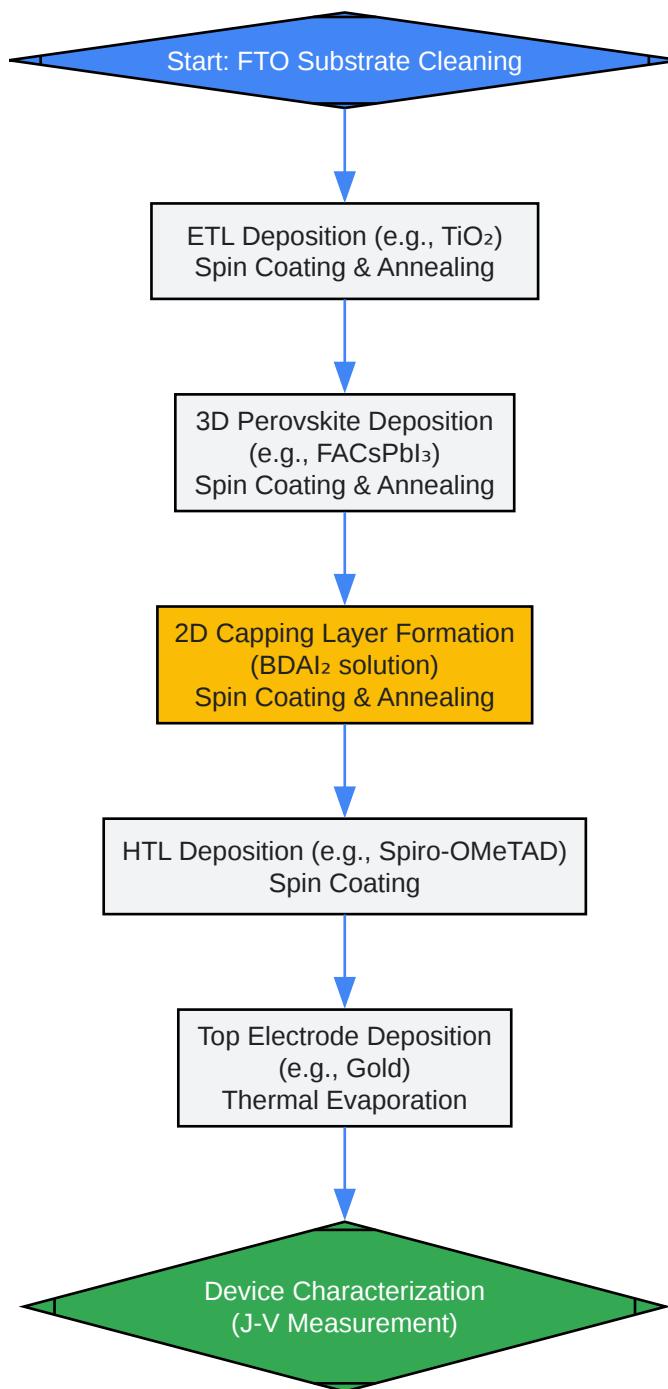
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Caption: Defect passivation mechanism of BDA at perovskite grain boundaries.

Experimental Workflow for 2D/3D Perovskite Solar Cell Fabrication

The following diagram outlines the key steps in fabricating a perovskite solar cell with a BDA-based 2D capping layer.

Experimental Workflow for 2D/3D Perovskite Solar Cell Fabrication

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Caption: Workflow for fabricating a 2D/3D perovskite solar cell.

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